

handling and storage issues with 2-(1-methylcyclopropyl)ethanol

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Compound of Interest

Compound Name: 2-(1-Methylcyclopropyl)ethanol

Cat. No.: B3060211

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Technical Support Center: 2-(1-methylcyclopropyl)ethanol

Welcome to the technical support guide for **2-(1-methylcyclopropyl)ethanol** (CAS No. 19687-04-8). This resource is designed for researchers, chemists, and drug development professionals to provide clear, actionable guidance on the common handling, storage, and application challenges associated with this unique building block. Our goal is to ensure the integrity of your experiments by anticipating and resolving potential issues before they impact your results.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common initial inquiries regarding the properties and safe handling of **2-(1-methylcyclopropyl)ethanol**.

Q1: What are the fundamental physical and chemical properties of **2-(1-methylcyclopropyl)ethanol**?

A1: Understanding the core properties of this reagent is the first step to successful experimentation. Key data points are summarized below.

Property	Value	Source(s)
CAS Number	19687-04-8	[1][2]
Molecular Formula	C ₆ H ₁₂ O	[1][3]
Molecular Weight	100.16 g/mol	[1][4]
IUPAC Name	2-(1-methylcyclopropyl)ethan-1-ol	[2]
Boiling Point	79-80 °C (at 46.5 Torr)	[4]
Purity (Typical)	≥97%	[1][2]
Appearance	Colorless Liquid (Assumed)	[5]
Predicted Density	0.938 ± 0.06 g/cm ³	[4]
Predicted pKa	15.16 ± 0.10	[4]

Q2: What are the official guidelines for the storage of **2-(1-methylcyclopropyl)ethanol** to ensure its long-term stability?

A2: Proper storage is critical to prevent degradation and maintain the high purity of the reagent. The compound's stability is influenced by temperature, atmosphere, and light.

Condition	Recommendation	Rationale	Source(s)
Temperature	2-8 °C (Refrigerated)	Minimizes potential degradation pathways such as oxidation or slow acid-catalyzed rearrangement. This is the most commonly cited storage condition.	[1][2][4]
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	The hydroxyl group can be susceptible to oxidation over time. An inert atmosphere displaces oxygen and moisture, preserving compound integrity.	[6][7]
Container	Keep in a tightly sealed container.	Prevents contamination from atmospheric moisture and other laboratory vapors.	[8]
Environment	Store in a dry, well-ventilated place away from incompatible substances like strong oxidizing agents and strong acids.	Prevents hazardous reactions and ensures a safe storage environment. The compound is a flammable liquid.	[4][6]

Q3: What are the primary safety hazards associated with **2-(1-methylcyclopropyl)ethanol** and what personal protective equipment (PPE) is required?

A3: This compound presents moderate hazards that require standard laboratory precautions.

- Hazard Statements:

- H226: Flammable liquid and vapour.[4]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]
- Signal Word: Warning[2][4]
- Required PPE:
 - Eye Protection: Wear chemical safety goggles or a face shield.[7]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.[6]
 - Skin and Body Protection: Use a lab coat to prevent skin contact.[6]
 - Respiratory Protection: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[8]
- Handling Precautions: Keep away from heat, sparks, and open flames. Ground all equipment to prevent static discharge.[6][7]

Section 2: Troubleshooting Guide for Experimental Applications

This section explores specific problems that may arise during the use of **2-(1-methylcyclopropyl)ethanol** in a research setting, providing explanations and solutions based on its chemical structure and reactivity.

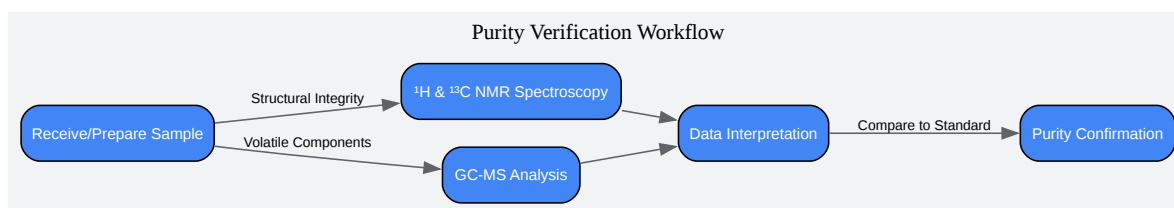
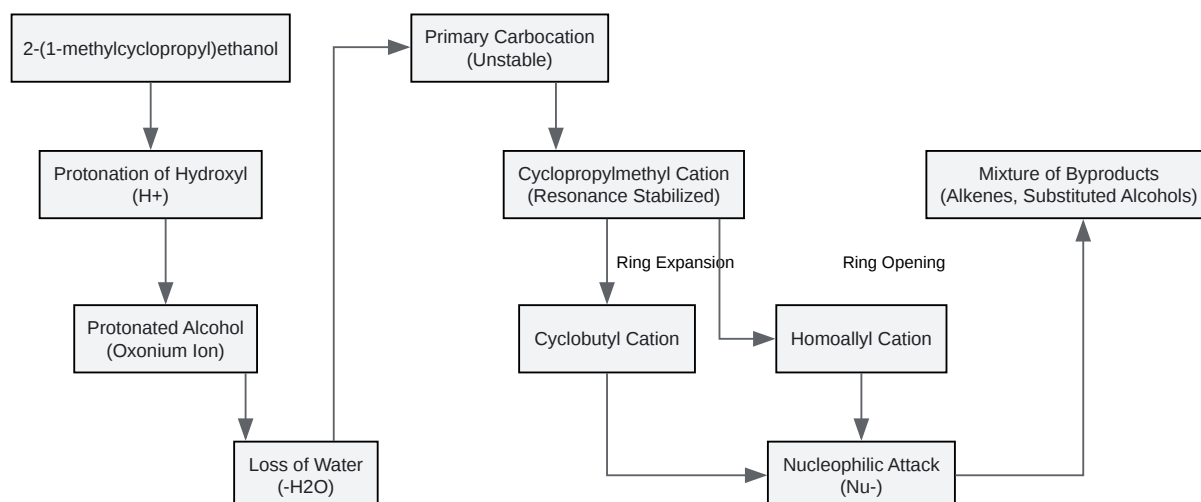
Q4: My reaction is yielding a complex mixture of byproducts, and I suspect the cyclopropyl ring is not stable under my conditions. Why is this happening?

A4: This is a common issue rooted in the inherent chemical reactivity of the cyclopropylmethyl carbinol system. The three-membered cyclopropane ring possesses significant ring strain (~27

kcal/mol)[9][10]. This strain makes the ring susceptible to cleavage, particularly when a carbocation is formed on an adjacent carbon.

Causality: In the presence of strong acids, Lewis acids, or strong electrophiles, the hydroxyl group can be protonated and eliminated as water, forming a primary carbocation. This cation is immediately stabilized by the neighboring cyclopropyl ring, leading to a rapid rearrangement and ring-opening. This process, known as the cyclopropylmethyl-cyclobutyl-homoallyl rearrangement, generates a mixture of products.

Below is a diagram illustrating the potential reaction pathways under acidic conditions.



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